

Personal protective equipment for handling 4-Methyl-2-oxopentanoic acid-13C sodium

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Compound of Interest

4-Methyl-2-oxopentanoic acid-13C
sodium

Cat. No.:

B1612986

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Essential Safety and Handling Guide for 4-Methyl-2-oxopentanoic acid-13C sodium

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Methyl-2-oxopentanoic acid-13C sodium**. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for safe handling, and compliant disposal methods.

Chemical and Hazard Information

Chemical Identity and Properties:







Property	Value
Chemical Name	4-Methyl-2-oxopentanoic acid-13C sodium
Synonyms	α-Ketoisocaproic acid-13C sodium salt, Sodium 4-methyl-2-oxovalerate-13C
CAS Number	93523-70-7
Molecular Formula	C ₅ 13CH ₉ NaO ₃
Molecular Weight	153.12 g/mol
Appearance	White to off-white solid.
Storage	Store at -20°C, sealed, away from moisture and light. For long-term storage (up to 6 months), -80°C is recommended.[1]

Hazard Identification and Safety Precautions:

The Carbon-13 (¹³C) isotope is a stable, non-radioactive isotope of carbon.[2] Therefore, **4-Methyl-2-oxopentanoic acid-13C sodium** presents no radiological hazard.[2][3] The primary safety concerns are associated with the chemical properties of the molecule, which are considered identical to its unlabeled counterpart.[2]

The unlabeled form, 4-Methyl-2-oxopentanoic acid sodium salt, is classified as an irritant. The free acid has been noted to cause severe skin burns and eye damage.[4] Although the toxicological properties of this specific compound have not been fully investigated, it is crucial to handle it with caution to avoid potential health effects.[5]



Hazard	Description	Precautionary Statement
Eye Irritation	May cause eye irritation.[5]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
Skin Irritation	May cause skin irritation.[5] The free acid form can cause severe skin burns.[4]	P264: Wash hands thoroughly after handling.[4] P280: Wear protective gloves/protective clothing.[4]
Inhalation	May cause respiratory tract irritation, especially as a dust. [5]	P260: Do not breathe dust/fume/gas/mist/vapors/spr ay.[4]
Ingestion	May cause irritation of the digestive tract.[5]	P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to ensure laboratory safety and environmental compliance.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Methyl-2-oxopentanoic acid-13C sodium**.



Equipment	Specification	Rationale
Eye Protection	Chemical safety goggles that provide full splash and impact protection.[5][6]	Protects eyes from dust particles and potential splashes.[6]
Hand Protection	Nitrile or latex gloves.[7]	Prevents direct skin contact with the chemical.[5]
Body Protection	A lab coat or chemical- resistant apron.[6]	Protects skin and clothing from spills and contamination.[6]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher.	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust.[8][9]

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Before handling, thoroughly review the Safety Data Sheet (SDS) for the unlabeled compound.[2]
 - Ensure a chemical fume hood or a balance enclosure is available and functioning correctly, especially when weighing or transferring the powdered compound to minimize dust formation.[2]
 - Assemble all necessary PPE and ensure it is in good condition.
 - Locate the nearest eye-wash station and safety shower.
- Handling the Compound:
 - Don the appropriate PPE: lab coat, gloves, and chemical safety goggles. If not using a fume hood, a dust mask is also required.



- When weighing the solid, use a balance inside a fume hood or a ventilated enclosure to control dust.[2]
- Handle the compound carefully to avoid generating dust.[5]
- If creating a solution, add the solid to the solvent slowly to prevent splashing.
- Keep the container tightly closed when not in use.[5]
- In Case of Exposure or Spill:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
 - Skin Contact: Remove contaminated clothing. Flush skin with plenty of water for at least
 15 minutes. Seek medical attention if irritation persists.[5][10]
 - Inhalation: Move to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.[5]
 - Spill: For small spills, carefully sweep or vacuum the material and place it into a suitable,
 labeled disposal container.[5] Avoid generating dust.[5] Ensure the area is well-ventilated.

Disposal Plan

As a stable isotope-labeled compound, **4-Methyl-2-oxopentanoic acid-13C sodium** does not require special disposal procedures related to radioactivity.[3]

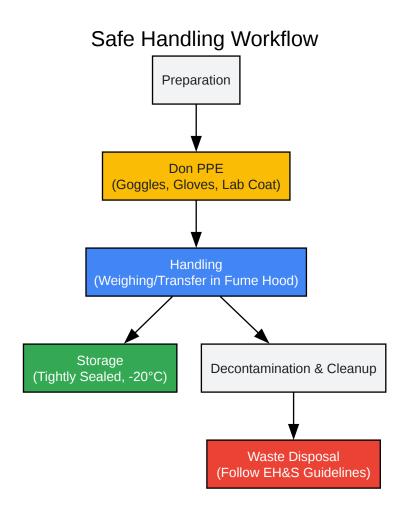
- Waste Segregation:
 - Do not mix this chemical waste with general laboratory waste.
 - Collect all waste containing the compound, including contaminated consumables (e.g., gloves, weigh boats, pipette tips), into a dedicated and clearly labeled hazardous waste container.
- Disposal Procedure:



- The waste should be handled and disposed of in accordance with local, state, and federal regulations for non-radioactive chemical waste.
- Consult your institution's Environmental Health and Safety (EH&S) department for specific guidelines on chemical waste disposal.

Workflow and Logic Diagrams

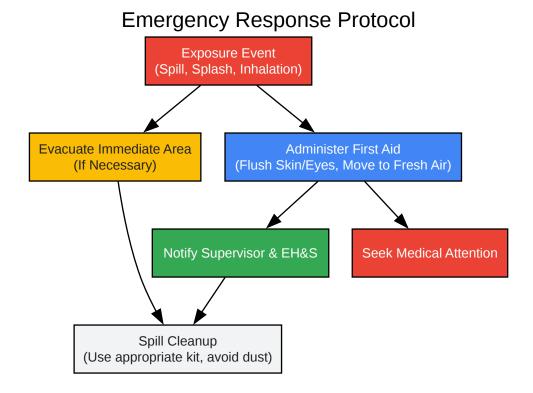
The following diagrams illustrate the key workflows for handling and responding to incidents involving **4-Methyl-2-oxopentanoic acid-13C sodium**.



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Caption: Workflow for handling **4-Methyl-2-oxopentanoic acid-13C sodium**.





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Caption: Protocol for responding to an exposure or spill incident.

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